

Technical Guide: Physical Properties of High-Purity Dimethyl Ethylphosphonate

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Compound of Interest

Compound Name: *Dimethyl ethylphosphonate*

Cat. No.: *B3192262*

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Abstract

This technical guide provides a comprehensive overview of the core physical properties of high-purity **Dimethyl ethylphosphonate** (DMEP). Intended for a scientific audience, this document consolidates available data on key physicochemical parameters. Detailed experimental protocols for the determination of these properties are provided to ensure reproducibility and accuracy in laboratory settings. Furthermore, a logical workflow for the synthesis and characterization of high-purity DMEP is presented visually.

Introduction

Dimethyl ethylphosphonate (CAS No: 6163-75-3) is an organophosphorus compound with the chemical formula $C_4H_{11}O_3P$. While it shares structural similarities with nerve agent precursors, its primary applications are in organic synthesis, as a flame retardant, and as an industrial additive. For research and development purposes, particularly in drug development where it may be used as a fragment or intermediate, a thorough understanding of its physical properties is crucial for process optimization, formulation, and quality control. This guide aims to provide a centralized resource for these properties and the methodologies for their determination.

Core Physical Properties

The physical properties of high-purity **Dimethyl ethylphosphonate** are summarized in the table below. Data has been compiled from various chemical databases and literature sources. It is important to note that some experimental values for the pure compound are not widely published; in such cases, data from closely related compounds are provided for reference.

Property	Value	Notes and References
Molecular Formula	C ₄ H ₁₁ O ₃ P	[1] [2] [3]
Molecular Weight	138.10 g/mol	[1] [3]
CAS Number	6163-75-3	[1] [3] [4]
Appearance	Colorless liquid	Inferred from similar compounds like Dimethyl methylphosphonate. [5] [6]
Odor	Mild or pleasant odor	Inferred from similar compounds like Dimethyl methylphosphonate. [5] [6]
Boiling Point	Data not readily available	SpringerMaterials indicates the availability of this data. [1] For comparison, Dimethyl methylphosphonate has a boiling point of 181 °C. [5] [6]
Melting Point	Data not readily available	For comparison, Dimethyl methylphosphonate has a melting point of -50 °C.
Density	Data not readily available	For comparison, Dimethyl methylphosphonate has a density of 1.145 g/mL at 25 °C.
Refractive Index	Data not readily available	SpringerMaterials indicates the availability of this data. [1] For comparison, Diethyl ethylphosphonate has a refractive index of 1.4163 at 20 °C.
Viscosity	Data not readily available	For comparison, Dimethyl phosphonate has a dynamic viscosity of 1.4 mPa·s at 20 °C. [7]

Solubility in Water	Expected to be soluble	Based on the solubility of similar short-chain phosphonates like Dimethyl methylphosphonate, which is highly soluble in water.[5] Phosphonates, in general, exhibit high water solubility.[7]
Spectral Data	IR and Mass Spectrometry data available	The NIST WebBook provides infrared and mass spectra for Dimethyl ethylphosphonate.[2] SpectraBase also provides mass spectrometry data.[8]

Experimental Protocols

The following sections detail the experimental methodologies for determining the key physical properties of high-purity **Dimethyl ethylphosphonate**.

Synthesis and Purification of High-Purity Dimethyl Ethylphosphonate

High-purity **Dimethyl ethylphosphonate** can be synthesized via the Michaelis-Arbuzov reaction. This involves the reaction of a trialkyl phosphite with an alkyl halide. For DMEP, this would typically involve the reaction of trimethyl phosphite with ethyl iodide.

Protocol:

- Under an inert atmosphere (e.g., nitrogen or argon), charge a reaction vessel with trimethyl phosphite.
- Add a catalytic amount of a suitable initiator, such as benzenesulfonic acid.[9]
- Slowly add ethyl iodide to the reaction mixture while maintaining the temperature. The reaction is exothermic and may require cooling.

- After the addition is complete, heat the mixture under pressure to drive the rearrangement reaction to completion.[\[9\]](#)
- Monitor the reaction progress using Gas Chromatography (GC) until the conversion of the starting material is complete.
- Cool the reaction mixture to room temperature.
- Purify the crude product by vacuum distillation to obtain high-purity **Dimethyl ethylphosphonate**.[\[9\]](#) Collect the fraction at the appropriate boiling point and pressure.

Boiling Point Determination (Capillary Method)

Protocol:

- Seal one end of a capillary tube using a flame.[\[10\]](#)
- Place a small amount (a few milliliters) of the purified **Dimethyl ethylphosphonate** into a small test tube or a fusion tube.[\[10\]](#)[\[11\]](#)
- Invert the sealed capillary tube and place it inside the test tube containing the sample.[\[10\]](#)
[\[12\]](#)
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.[\[11\]](#)
- Immerse this assembly in a heating bath (e.g., a Thiele tube with mineral oil).[\[13\]](#)
- Heat the bath gently.[\[10\]](#)
- Observe for a steady stream of bubbles emerging from the open end of the capillary tube.
[\[13\]](#)
- Turn off the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point.
[\[12\]](#) Record this temperature.

Density Measurement (Pycnometer Method)

Protocol:

- Thoroughly clean and dry a pycnometer (specific gravity bottle) of a known volume.
- Weigh the empty, dry pycnometer using an analytical balance.
- Fill the pycnometer with high-purity **Dimethyl ethylphosphonate**, ensuring no air bubbles are trapped.
- Insert the stopper and allow any excess liquid to overflow through the capillary.
- Carefully dry the exterior of the pycnometer.
- Weigh the filled pycnometer.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.
- Perform the measurement at a controlled temperature, typically 20°C or 25°C.

Refractive Index Measurement (Abbe Refractometer)

Protocol:

- Turn on the Abbe refractometer and the light source. Allow the instrument to warm up.
- Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.[\[14\]](#)
- Place a few drops of high-purity **Dimethyl ethylphosphonate** onto the prism of the refractometer.[\[15\]](#)
- Close the prism assembly.
- Adjust the mirror and the focus to obtain a clear view of the borderline between the light and dark fields in the eyepiece.[\[15\]](#)

- If color fringes are observed, adjust the compensator to obtain a sharp, achromatic borderline.[\[15\]](#)
- Align the borderline with the crosshairs in the eyepiece.[\[15\]](#)
- Read the refractive index directly from the instrument's scale.[\[15\]](#)
- Record the temperature at which the measurement is taken, as refractive index is temperature-dependent.

Viscosity Measurement (Rotational Viscometer)

Protocol:

- Select an appropriate spindle and rotational speed for the expected viscosity of **Dimethyl ethylphosphonate**.
- Pour the sample into a suitable container and immerse the spindle into the liquid to the marked level.
- Allow the sample to equilibrate to the desired temperature.
- Start the viscometer motor to rotate the spindle at the selected speed.
- Allow the reading to stabilize. The instrument measures the torque required to rotate the spindle, which is proportional to the viscosity.[\[16\]](#)
- Record the viscosity reading from the instrument's display.
- For accurate measurements, calibrate the viscometer with standard viscosity fluids.[\[17\]](#)

Solubility Determination

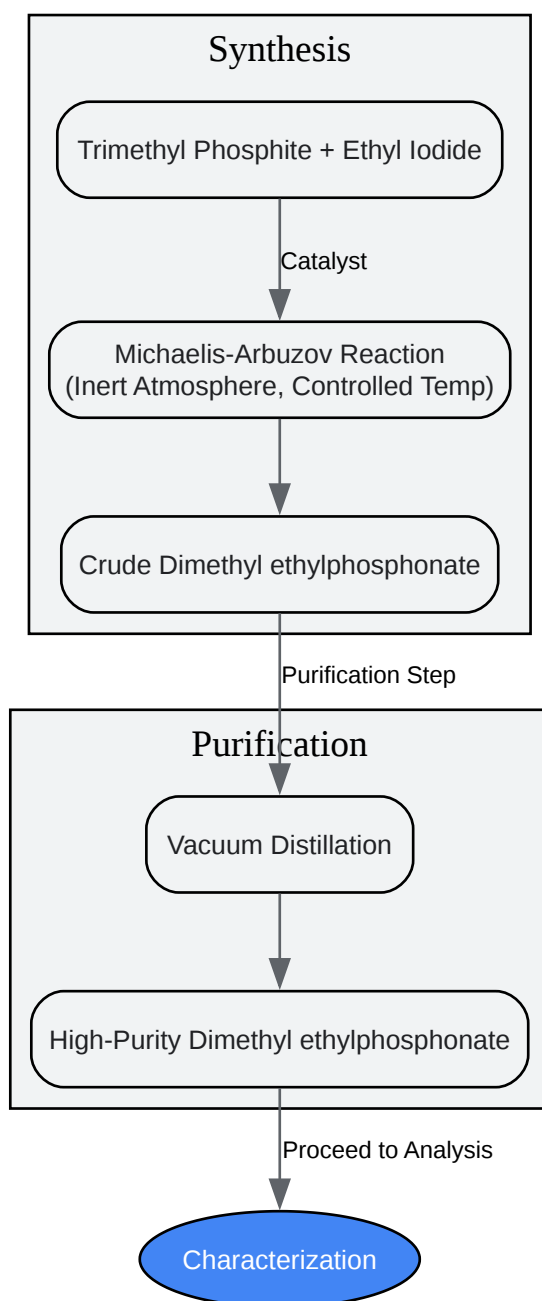
Protocol:

- Water Solubility:
 - Add approximately 0.1 mL of **Dimethyl ethylphosphonate** to 3 mL of distilled water in a test tube.

- Shake the mixture vigorously.
- Observe if the compound dissolves completely. If it does, it is considered water-soluble.
[18]
- If soluble, test the resulting solution with litmus paper to determine if it is acidic, basic, or neutral.[18][19]
- Solubility in Other Solvents:
 - If the compound is insoluble in water, its solubility can be tested in other solvents such as 5% NaOH, 5% NaHCO₃, 5% HCl, and concentrated H₂SO₄ to classify it based on its acidic, basic, or neutral properties.[18][20]

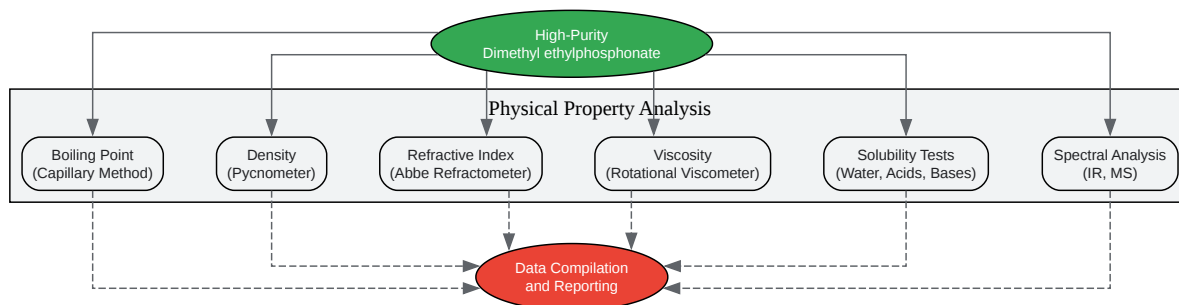
Visualized Workflows

The following diagrams illustrate the logical flow of synthesis, purification, and characterization of high-purity **Dimethyl ethylphosphonate**.



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Caption: Synthesis and purification workflow for high-purity **Dimethyl ethylphosphonate**.



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Caption: Experimental workflow for the determination of physical properties.

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